

VUF 11222: Protocols for Safe Disposal

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Compound of Interest

Compound Name: VUF 11222

Cat. No.: B611780

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For Immediate Reference: **VUF 11222** is not classified as a hazardous substance or mixture according to the available Safety Data Sheet (SDS).^[1] Disposal should adhere to standard laboratory safety protocols and local regulations for non-hazardous chemical waste. This guide provides detailed procedures for the proper disposal of **VUF 11222**, ensuring the safety of laboratory personnel and minimizing environmental impact.

Summary of Chemical Properties

A comprehensive understanding of a compound's properties is essential for safe handling and disposal. The following table summarizes the key quantitative data for **VUF 11222**.

Property	Value	Source
Molecular Weight	552.33 g/mol	[2]
Formula	C ₂₅ H ₃₁ BrIN	
Purity	≥98%	
CAS Number	1414376-84-3	
Solubility in DMSO	100 mM	
Solubility in Ethanol	10 mM (with gentle warming)	
Storage Temperature	-20°C	

Disposal Protocol: A Step-by-Step Guide

While **VUF 11222** is not classified as hazardous, it is imperative to follow good laboratory practices when disposing of any chemical substance. The following protocol outlines the recommended steps for the safe disposal of **VUF 11222** in solid form and in solution.

Personal Protective Equipment (PPE)

Before beginning any disposal procedure, ensure the following PPE is worn:

- Safety glasses or goggles
- Standard laboratory coat
- Chemical-resistant gloves (e.g., nitrile)

Disposal of Solid VUF 11222

- Waste Collection:
 - Place solid **VUF 11222** waste into a clearly labeled, sealed container. The container should be compatible with the chemical and prevent leakage.
 - The label should include the full chemical name ("**VUF 11222**") and the words "Non-Hazardous Waste for Disposal."
- Waste Segregation:
 - Store the waste container in a designated area for non-hazardous chemical waste, segregated from hazardous materials.
- Final Disposal:
 - Dispose of the sealed container according to your institution's guidelines for non-hazardous laboratory waste. This may involve collection by a specialized waste management service or other approved methods.

Disposal of VUF 11222 Solutions

The disposal method for **VUF 11222** solutions depends on the solvent used.

Aqueous Solutions (if applicable):

- While **VUF 11222** has low aqueous solubility, any dilute aqueous solutions should be collected in a labeled container for non-hazardous aqueous waste. Do not dispose of down the drain unless explicitly permitted by your institution's environmental health and safety (EHS) office.

Organic Solvent Solutions (e.g., DMSO, Ethanol):

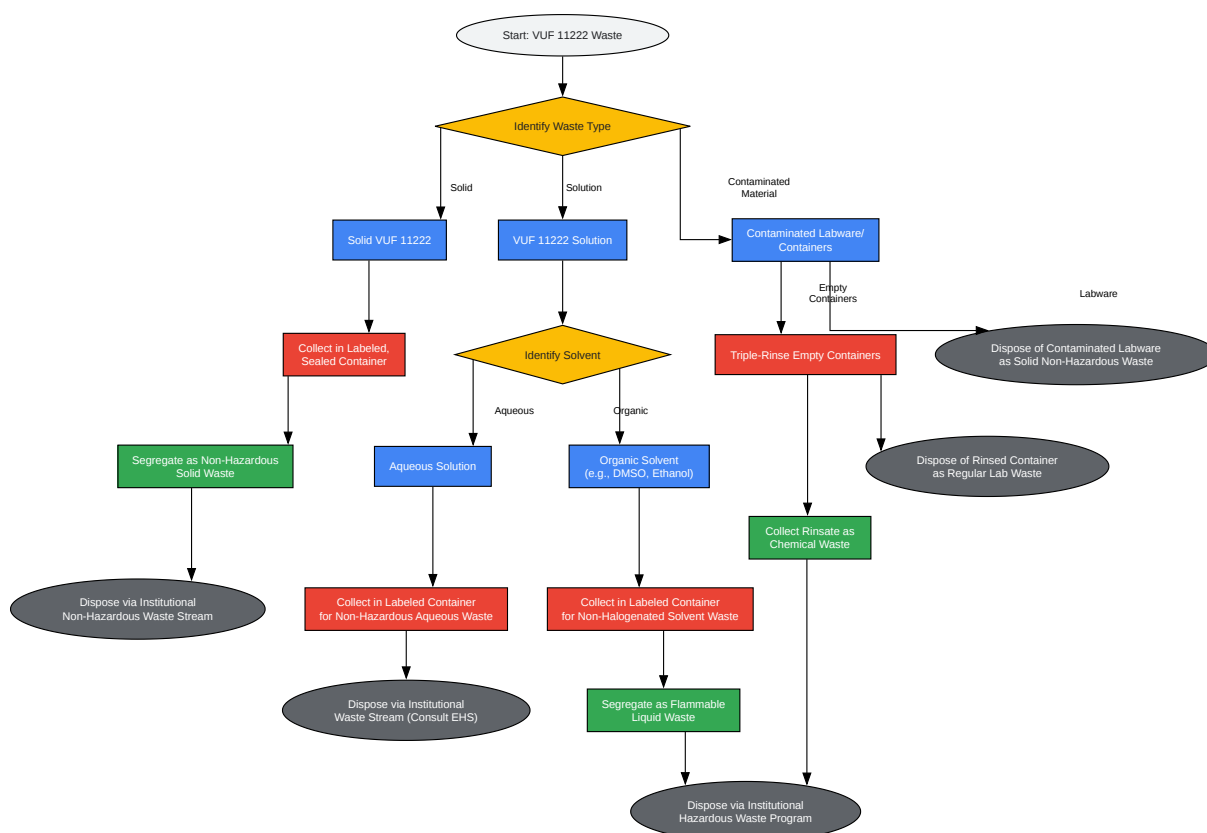
- Waste Collection:
 - Collect waste solutions in a designated, sealed container for non-halogenated organic solvent waste. The container must be properly labeled with the solvent and the solute (**VUF 11222**).
 - Do not overfill waste containers; it is recommended to fill them to no more than 80% of their capacity.
- Waste Segregation:
 - Store the waste solvent container in a designated area for flammable liquid waste, away from sources of ignition. Ensure secondary containment is used to prevent spills.
- Final Disposal:
 - Arrange for the disposal of the organic solvent waste through your institution's hazardous waste management program.

Disposal of Contaminated Materials

- Empty Containers: Empty **VUF 11222** containers should be triple-rinsed with an appropriate solvent (e.g., ethanol). The rinsate should be collected and disposed of as chemical waste. After rinsing, the container can be disposed of as regular laboratory glass or plastic waste, with the label defaced.
- Contaminated Labware: Disposable labware (e.g., pipette tips, tubes) contaminated with **VUF 11222** should be placed in a sealed bag or container and disposed of as solid non-hazardous waste.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **VUF 11222**.



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Caption: Decision workflow for the proper disposal of **VUF 11222** and associated materials.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. biocompare.com [biocompare.com]
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